

Technical Guide: Certificate of Analysis and Purity of Ribociclib D6

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Compound of Interest

Compound Name: Ribociclib D6

Cat. No.: B592701

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the certificate of analysis and purity determination methodologies for **Ribociclib D6**. The document outlines key quality attributes, detailed experimental protocols for purity assessment, and the mechanism of action of Ribociclib.

Ribociclib D6: Certificate of Analysis

Ribociclib D6 is the deuterated analog of Ribociclib, a selective inhibitor of cyclin-dependent kinases 4 and 6 (CDK4/6). It is commonly used as an internal standard in pharmacokinetic and bioanalytical studies. The following table summarizes the typical specifications found on a Certificate of Analysis for **Ribociclib D6**.

Parameter	Specification	Typical Analytical Method
Appearance	Light yellow to light brown solid	Visual Inspection
Chemical Formula	C ₂₃ H ₂₅ D ₆ ClN ₈ O	Mass Spectrometry
Molecular Weight	477.04 g/mol	Mass Spectrometry
Chemical Purity (HPLC)	≥98.0%	HPLC-UV
Chemical Purity (LCMS)	≥98.0% [1]	LC-MS/MS
Isotopic Enrichment	≥98% [1]	Mass Spectrometry
¹ H NMR Spectrum	Consistent with structure [1]	¹ H NMR Spectroscopy
LCMS Spectrum	Consistent with structure [1]	LC-MS/MS
Storage Conditions	4°C, sealed storage, away from moisture [1]	-

Experimental Protocols for Purity Determination

Accurate determination of the purity of **Ribociclib D6** is critical for its use as an internal standard. High-Performance Liquid Chromatography (HPLC) and Liquid Chromatography-Mass Spectrometry (LC-MS/MS) are the primary analytical techniques employed.

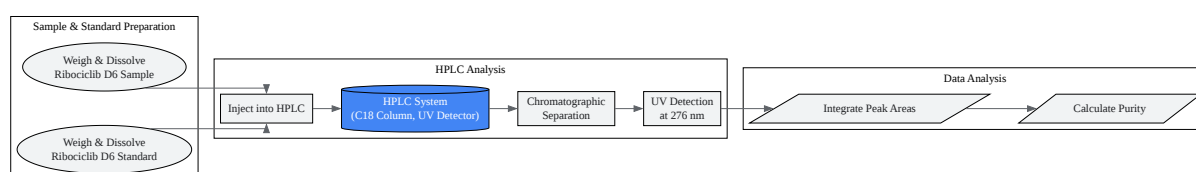
High-Performance Liquid Chromatography (HPLC) for Chemical Purity

This method is used to determine the chemical purity of **Ribociclib D6** by separating it from any non-deuterated Ribociclib and other impurities.

Methodology:

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: Symmetry ODS C18, 4.6 x 150 mm, 5 µm particle size.
- Mobile Phase: A mixture of Methanol and Phosphate Buffer (pH 4.2) in a 35:65 v/v ratio.

- Flow Rate: 1.0 mL/min.
- Column Temperature: 40°C.
- Injection Volume: 10 µL.
- Detection: UV detection at 276 nm.
- Standard Preparation: A stock solution of **Ribociclib D6** is prepared by accurately weighing and dissolving the compound in a suitable diluent (e.g., Methanol) to a known concentration.
- Sample Preparation: The **Ribociclib D6** sample is prepared in the same diluent as the standard to a concentration within the linear range of the assay.
- Analysis: The standard and sample solutions are injected into the HPLC system, and the peak areas are recorded. The purity is calculated by comparing the peak area of the **Ribociclib D6** in the sample to the total area of all peaks in the chromatogram.



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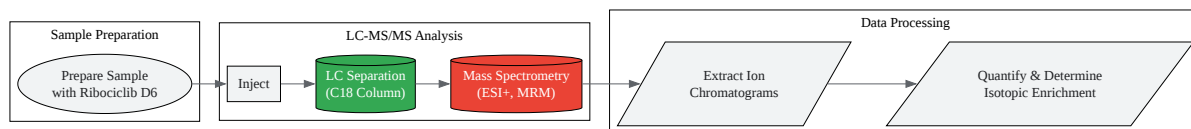
Fig. 1: HPLC Purity Analysis Workflow.

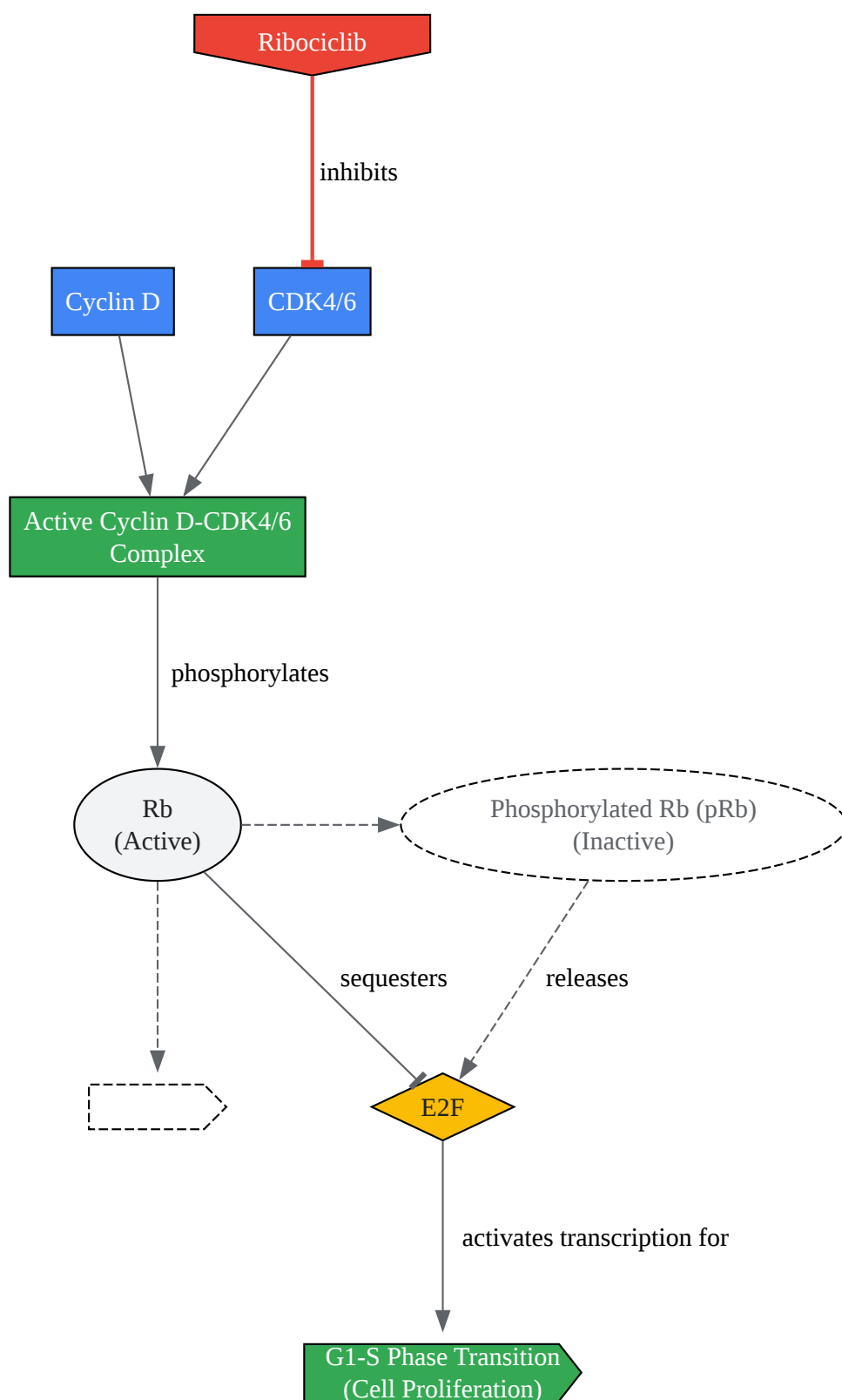
Liquid Chromatography-Mass Spectrometry (LC-MS/MS) for Purity and Isotopic Enrichment

LC-MS/MS provides a highly sensitive and specific method for the quantification of **Ribociclib D6** and the determination of its isotopic enrichment.

Methodology:

- Instrumentation: A liquid chromatography system coupled to a triple quadrupole mass spectrometer.
- Column: Zorbax SB-C18, 4.6 x 75 mm, 3.5 µm particle size.[\[2\]](#)
- Mobile Phase: A gradient of 5mM ammonium formate and acetonitrile.[\[2\]](#)
- Flow Rate: 0.6 mL/min.[\[2\]](#)
- Column Temperature: 40°C.[\[2\]](#)
- Ionization Mode: Electrospray Ionization (ESI) in positive mode.[\[2\]](#)
- MRM Transitions:
 - Ribociclib: m/z 435.5 → 112.1[\[2\]](#)
 - **Ribociclib D6**: m/z 441.7 → 112.1[\[2\]](#)
- Standard Preparation: A series of calibration standards of Ribociclib and a fixed concentration of **Ribociclib D6** (as the internal standard) are prepared in the appropriate matrix (e.g., plasma).
- Sample Preparation: The sample containing **Ribociclib D6** is diluted and prepared for injection.
- Analysis: The samples are analyzed by LC-MS/MS. The peak area ratios of the analyte to the internal standard are used to construct a calibration curve and determine the concentration and purity of **Ribociclib D6**. Isotopic enrichment is determined by monitoring the ion transitions for both the deuterated and non-deuterated forms.





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References

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